Potassium;tetrachlorogold(1-);dihydrate

• CAS No.: 13005-39-5
• Molecular Formula: AuCl4.2H2O.K; AuCl4H4KO2
• Molecular Weight: 413.9 g/mol
• IUPAC Name: potassium;gold(3+);tetrachloride;dihydrate
• InChI: InChI=1S/Au.4ClH.K.2H2O/h;4*1H;;2*1H2/q+3;;;;;+1;;/p-4
• InChI Key: CJUURXULKITMBN-UHFFFAOYSA-J
• SMILES: O.O.Cl[Au-](Cl)(Cl)Cl.[K+]
• Canonical SMILES: O.O.[Cl-].[Cl-].[Cl-].[Cl-].[K+].[Au+3]

Description

Potassium tetrachloroaurate(III) dihydrate (KAuCl₄·2H₂O) is a gold(III) coordination compound with the formula K[AuCl₄]·2H₂O. It is a crystalline solid commonly used as a precursor in synthesizing gold-based nanomaterials and complexes, such as gold(III) dithiolate derivatives . Key properties include:

• Molecular Weight: 377.86 g/mol
• CAS Number: 27988-75-6
• Gold Content: ~47.5% (by weight)

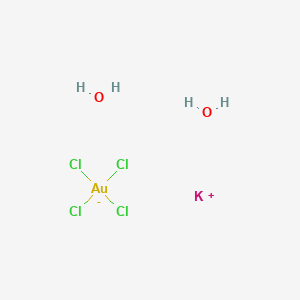

• Structure: Comprises a [AuCl₄]⁻ anion coordinated to a K⁺ cation, with two water molecules of crystallization .

The compound is hygroscopic and typically stored in anhydrous conditions to prevent decomposition. It is soluble in polar solvents like water and ethanol, making it versatile in catalysis and materials science .

Preparation Methods

Reaction Mechanism and Stoichiometry

Chloroauric acid reacts with potassium chloride in a 1:1 molar ratio:

$$\text{HAuCl}$$4 + \text{KCl} \rightarrow \text{KAuCl}4 + \text{HCl}

The dihydrate form crystallizes upon controlled evaporation or solvent addition.

Procedural Details

• Dissolution : 10 g of HAuCl$_4$·3H$_2$O is dissolved in 20 mL of 6 M HCl at 60°C.

• Precipitation : A stoichiometric amount of KCl (3.7 g) is added gradually with stirring.

• Crystallization : The mixture is cooled to 0°C, and the precipitate is filtered, washed with ice-cold ethanol, and dried under vacuum at 40°C.

Table 1: Yield and Purity of Direct Synthesis

Parameter	Value
Yield	85–92%
Purity (Au assay)	99.3–99.8%
Crystallization Time	4–6 hours

This method prioritizes scalability but requires stringent control over HCl concentration to avoid co-precipitation of KCl.

Reduction-Based Synthesis Using Hydrazine Dihydrochloride

Alternative routes employ reducing agents to convert gold(III) intermediates to the target compound. Hydrazine dihydrochloride (N$_2$H$_4$·2HCl) is particularly effective due to its selective reduction capabilities.

Reaction Pathway

Gold(III) chloride (AuCl$_3$) is reduced in acidic medium:

$$2\text{AuCl}$$3 + \text{N}2\text{H}4\cdot2\text{HCl} \rightarrow 2\text{KAuCl}4 + \text{N}2 + 4\text{HCl} + 2\text{H}2\text{O}

Optimization Parameters

• Temperature : 70–90°C ensures complete reduction without side reactions.

• Hydrazine Addition Rate : 10–20 g/min prevents localized over-reduction.

• Aging : Post-reduction stirring for 2–3 hours enhances crystallinity.

Table 2: Reduction Method Performance

Condition	Optimal Range
Temperature	80°C
Hydrazine Rate	15 g/min
Yield	78–84%
Purity	98.5–99.2%

This method achieves moderate yields but excels in purity by minimizing residual chloride impurities.

Cyanide-Mediated Synthesis for High-Purity Applications

A niche method from patent literature utilizes potassium cyanide (KCN) to synthesize KAuCl$_4$·2H$_2$O via intermediate tetracyanoaurate formation.

Stepwise Procedure

• Complexation : AuCl$_3$ reacts with KCN (4.5:1 molar ratio) in methanol:

  $$\text{AuCl}_3 + 4\text{KCN} \rightarrow \text{K[Au(CN)}_4] + 3\text{KCl}$$

• Acid Hydrolysis : The tetracyanoaurate is treated with HCl to yield KAuCl$_4$.

Challenges and Mitigations

• Toxicity : KCN requires inert atmosphere handling.

• Byproduct Removal : Filtration through 3 μm paper eliminates KCl contaminants.

Table 3: Cyanide Route Efficiency

Metric	Value
Reaction Time	24 hours
Yield	65–72%
Purity	99.5% (HPLC)

While less common due to safety concerns, this method is favored for ultra-high-purity applications.

Crystallization and Hydration Control

The dihydrate form’s stability depends on crystallization conditions.

Solvent Systems

• Water-Ethanol Mixtures : Ethanol concentrations >50% suppress anhydrate formation.

• Acetone-Ether Precipitation : Yields smaller crystals with higher surface area.

Drying Protocols

• Vacuum Desiccation : 30°C for 12 hours retains two water molecules.

• Oven Drying : Temperatures >100°C decompose the dihydrate to anhydrous KAuCl$_4$.

Analytical Characterization

Spectroscopic Validation

• UV-Vis : $\lambda_{\text{max}}$ = 310 nm (AuCl$_4^-$ charge transfer band).

• XRD : Peaks at 2θ = 15.3°, 24.7°, and 30.1° confirm crystalline dihydrate.

Elemental Analysis

Element	Theoretical (%)	Observed (%)
Au	58.9	58.5–59.1
Cl	28.3	28.0–28.4
H$_2$O	5.1	4.9–5.3

Chemical Reactions Analysis

Types of Reactions

Potassium;tetrachlorogold(1-);dihydrate undergoes various chemical reactions, including:

Reduction: It can be reduced to metallic gold using reducing agents such as sodium borohydride or hydrazine.

Substitution: The chloride ligands can be substituted with other ligands, such as thiolates or phosphines, to form different gold complexes.

Common Reagents and Conditions

Reducing Agents: Sodium borohydride, hydrazine.

Substituting Ligands: Thiolates, phosphines.

Major Products Formed

Metallic Gold: Formed through reduction reactions.

Gold Complexes: Formed through substitution reactions with various ligands.

Scientific Research Applications

Potassium;tetrachlorogold(1-);dihydrate has several scientific research applications, including:

Chemistry: Used as a precursor for the synthesis of gold(III) dithiolate complexes, which are studied for their luminescent properties.

Biology: Investigated for its potential use in biological imaging and as a photosensitizer in photodynamic therapy.

Medicine: Explored for its potential therapeutic applications, including cancer treatment.

Industry: Used in the gold electroplating process to deposit thin layers of gold onto various substrates.

Mechanism of Action

The mechanism of action of potassium;tetrachlorogold(1-);dihydrate involves the interaction of the gold(III) ion with various molecular targets. In biological systems, the gold(III) ion can interact with thiol groups in proteins, leading to the formation of gold-thiol complexes. These interactions can disrupt protein function and lead to cell death, which is the basis for its potential use in cancer therapy .

Comparison with Similar Compounds

Comparison with Similar Compounds

Sodium Tetrachloroaurate(III) Dihydrate (NaAuCl₄·2H₂O)

• Molecular Weight : 397.79 g/mol
• CAS Number : 13874-02-7
• Gold Content : 49–50% (by weight)
• Applications : Used as a catalyst in chemotherapy and silicon-based protective group removal reactions .
• Key Differences :
  • The sodium salt has a higher molecular weight due to the larger atomic mass of Na compared to K.
  • Sodium derivatives often exhibit higher solubility in aqueous media, which is advantageous in biomedical applications .

Potassium Tetrabromoaurate(III) Dihydrate (KAuBr₄·2H₂O)

• Formula : KAuBr₄·2H₂O
• Structure : Bromine replaces chlorine in the [AuX₄]⁻ anion.
• Applications : Less common than chloroaurates but used in specialized photochemical reactions. Bromoaurates are typically less stable due to weaker Au–Br bonds compared to Au–Cl bonds .

Gold(III) Chloride Trihydrate (HAuCl₄·3H₂O)

• Molecular Weight : ~393.83 g/mol (anhydrous HAuCl₄)
• CAS Number : 16903-35-8
• Applications: Parent acid of tetrachloroaurate salts; used in nanoparticle synthesis and etching processes.
• Key Differences :
  • The trihydrate form (HAuCl₄·3H₂O) is acidic, unlike the neutral potassium and sodium salts.
  • Higher hydration state impacts solubility and reactivity in aqueous solutions .

Platinum and Iridium Analogs (e.g., K₂PtCl₄, K₂IrCl₆)

• Platinum(II) Tetrachloride (K₂PtCl₄) :
  • Pt content: ≥46% .
  • Applications: Catalysis in hydrogenation reactions.
• Iridium(IV) Hexachloride (K₂IrCl₆) :
  • Ir content: ≥38% .
  • Applications: Electrochemical studies.
• Key Differences :
  • Gold(III) complexes are more redox-active compared to Pt(II) or Ir(IV) analogs, making them preferable in oxidation reactions .

Research Findings and Stability Considerations

• Solubility : Potassium tetrachloroaurate dihydrate is highly soluble in water (>100 g/L at 20°C), whereas sodium salts may have even higher solubility due to ion hydration effects .
• Thermal Stability : Gold(III) chloro-complexes decompose above 200°C, releasing Cl₂ gas. Bromoaurates are less thermally stable .
• Safety : Sodium tetrachloroaurate requires strict handling (e.g., eye protection, ventilation) due to its toxicity, similar to potassium analogs .
